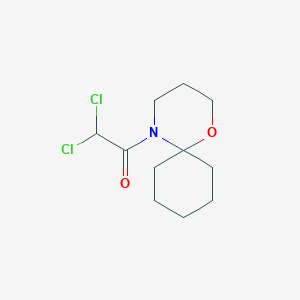

![molecular formula C11H17Cl2NO2 B8607400 2,2-Dichloro-1-(1-oxa-5-azaspiro[5.5]undecan-5-yl)ethan-1-one CAS No. 71526-22-2](/img/structure/B8607400.png)
2,2-Dichloro-1-(1-oxa-5-azaspiro[5.5]undecan-5-yl)ethan-1-one
Cat. No. B8607400
M. Wt: 266.16 g/mol
InChI Key: YHAOXSWOQSRJQE-UHFFFAOYSA-N
Attention: For research use only. Not for human or veterinary use.
Patent
US04256481
Procedure details
From a boiling mixture of 17.6 g. (0.18 moles) of cyclohexanone and 11.2 g. (0.15 moles) of 3-aminopropanol in 50 ml. of benzene the water formed is continuously distilled off. Boiling is continued until 2.7 ml. of water are separated. The reaction mixture is then cooled and 16 ml. (0.165 moles) of a 40% aqueous sodium hydroxide solution are added followed by a subsequent dropwise addition of 22.1 g. (0.15 moles) of dichloroacetyl chloride, with external salt/ice cooling.
Identifiers
|
REACTION_CXSMILES
|
[C:1]1(=[O:7])[CH2:6][CH2:5][CH2:4][CH2:3][CH2:2]1.[NH2:8][CH2:9][CH2:10][CH2:11]O.C1C=CC=CC=1.[Cl:19][CH:20]([Cl:24])[C:21](Cl)=[O:22]>O>[Cl:19][CH:20]([Cl:24])[C:21]([N:8]1[C:1]2([CH2:6][CH2:5][CH2:4][CH2:3][CH2:2]2)[O:7][CH2:11][CH2:10][CH2:9]1)=[O:22]
|
Inputs
Step One
|
Name
|
|
|
Quantity
|
0.18 mol
|
|
Type
|
reactant
|
|
Smiles
|
C1(CCCCC1)=O
|
Step Two
|
Name
|
|
|
Quantity
|
0.15 mol
|
|
Type
|
reactant
|
|
Smiles
|
NCCCO
|
Step Three
Step Four
|
Name
|
|
|
Quantity
|
0.15 mol
|
|
Type
|
reactant
|
|
Smiles
|
ClC(C(=O)Cl)Cl
|
Conditions
Other
|
Conditions are dynamic
|
1
|
|
Details
|
See reaction.notes.procedure_details.
|
Workups
ADDITION
|
Type
|
ADDITION
|
|
Details
|
From a boiling mixture of 17.6 g
|
DISTILLATION
|
Type
|
DISTILLATION
|
|
Details
|
is continuously distilled off
|
CUSTOM
|
Type
|
CUSTOM
|
|
Details
|
of water are separated
|
TEMPERATURE
|
Type
|
TEMPERATURE
|
|
Details
|
The reaction mixture is then cooled
|
ADDITION
|
Type
|
ADDITION
|
|
Details
|
(0.165 moles) of a 40% aqueous sodium hydroxide solution are added
|
ADDITION
|
Type
|
ADDITION
|
|
Details
|
followed by a subsequent dropwise addition of 22.1 g
|
Outcomes
Product
|
Name
|
|
|
Type
|
|
|
Smiles
|
ClC(C(=O)N1CCCOC12CCCCC2)Cl
|
